

Application Notes: Cell-Based Assay for PfThrRS-IN-1 Activity

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| Compound of Interest | | |
|----------------------|--------------|-----------|
| Compound Name: | PfThrRS-IN-1 | |
| Cat. No.: | B12380635 | Get Quote |

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Introduction

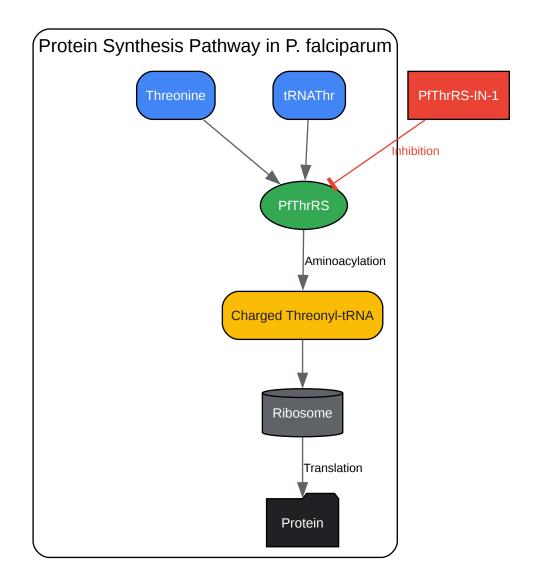
Malaria, a devastating disease caused by Plasmodium parasites, necessitates the continuous development of novel therapeutics due to emerging drug resistance. Protein synthesis is a promising target pathway for new antimalarials, and aminoacyl-tRNA synthetases (aaRSs) are essential enzymes in this process.[1] Threonyl-tRNA synthetase (ThrRS) in Plasmodium falciparum (PfThrRS) has been validated as a viable drug target.[2] **PfThrRS-IN-1** is a potent inhibitor of this enzyme, demonstrating potential as an antimalarial agent.[3][4]

These application notes provide a detailed protocol for assessing the cell-based activity of **PfThrRS-IN-1**. The described assays will enable researchers to determine the compound's efficacy in inhibiting parasite growth, its direct impact on protein synthesis within the parasite, and its selectivity over mammalian cells.

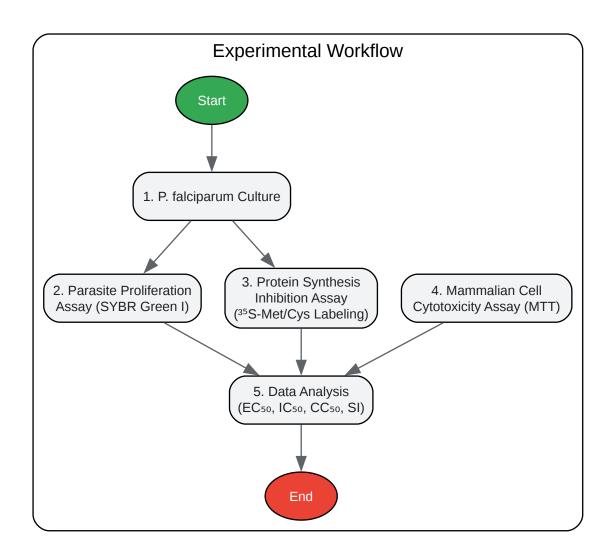
Mechanism of Action of PfThrRS Inhibition

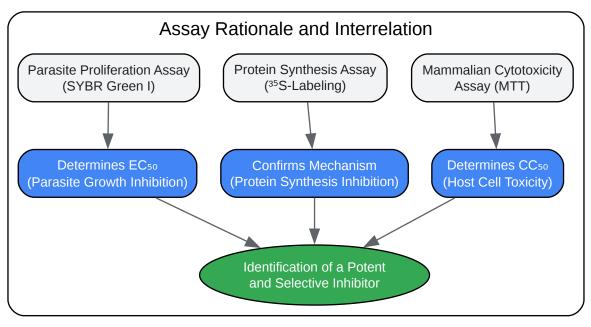
Aminoacyl-tRNA synthetases are crucial for protein synthesis, catalyzing the attachment of a specific amino acid to its cognate tRNA molecule. This "charging" of tRNA is a prerequisite for the ribosome to incorporate the amino acid into a growing polypeptide chain. **PfThrRS-IN-1**, as an inhibitor of PfThrRS, is believed to block this vital step. This leads to a depletion of charged threonyl-tRNA, stalling protein synthesis and ultimately causing parasite death.













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References

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- 2. Borrelidin analogues with antimalarial activity: design, synthesis and biological evaluation against Plasmodium falciparum parasites PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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